

Effect of temperature and humidity on Clethodim herbicidal activity

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Compound of Interest

Compound Name: Clethodim

Cat. No.: B606718

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Clethodim Herbicidal Activity: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions (FAQs) regarding the influence of temperature and humidity on the herbicidal activity of **Clethodim**.

Frequently Asked Questions (FAQs)

Q1: What is the general effect of temperature on **Clethodim** efficacy?

A1: Temperature significantly influences the absorption, translocation, and metabolic degradation of **Clethodim** in target grass species[1]. Optimal performance is typically achieved when temperatures are warm enough to promote active plant growth[2]. As a cyclohexanedione ('dim') herbicide, **Clethodim** is generally more effective at higher temperatures, with its highest activity occurring above 20°C (68°F)[1][3]. However, extreme heat can be detrimental.

Q2: How does high temperature affect **Clethodim** performance?

A2: While warm temperatures are favorable, excessively high temperatures (above 85°F or 30°C) can induce heat and drought stress in weeds[4]. This stress slows down the plant's metabolic processes, which are necessary to move the systemic herbicide throughout the

plant, thereby reducing its effectiveness. High temperatures can also cause weeds to develop a waxier leaf cuticle, which hinders herbicide absorption.

Q3: What is the impact of low temperature and frost on **Clethodim**?

A3: Low temperatures and frost severely reduce **Clethodim**'s effectiveness. Applications made after a frost event are significantly less effective; for example, twice the amount of **Clethodim** may be needed to control susceptible annual ryegrass after three days of frost. Applying **Clethodim** during the coldest months is not recommended as it does not align with the herbicide's optimal activity range.

Q4: How does humidity influence **Clethodim**'s herbicidal action?

A4: Low relative humidity is a stress condition that can reduce the efficacy of **Clethodim**. Plants under low humidity stress do not absorb and translocate the herbicide effectively. Conversely, higher humidity can facilitate herbicide absorption by keeping spray droplets on the leaf surface hydrated for a longer period, aiding penetration.

Q5: What are the visible symptoms of **Clethodim** activity and how long do they take to appear?

A5: Treated grass weeds first show a reduction in vigor and growth. This is followed by chlorosis (yellowing) and necrosis (tissue death) of the younger plant tissues, which progresses to a collapse of the remaining foliage. These symptoms are generally observed within 7 to 14 days after application, depending on the grass species and the prevailing environmental conditions.

Troubleshooting Guide

Problem: Poor grass control after **Clethodim** application.

- Question 1: What were the temperature conditions before, during, and after application?
 - Low Temperatures/Frost: If temperatures were low or if the application was made within three days of a frost, efficacy will be reduced. Weeds under cold stress do not effectively absorb or translocate the herbicide. For future applications, wait for a period of active growth with temperatures consistently above 20°C.

- High Temperatures: If temperatures exceeded 85-90°F (30-32°C), the weeds may have been under heat stress, slowing herbicide translocation. Applying the herbicide in the early morning, after the plants have recovered from overnight heat stress, can improve performance.
- Question 2: What was the relative humidity at the time of application?
 - Low Humidity: Application during periods of very low relative humidity can lead to poor control. These conditions cause plant stress and faster drying of spray droplets, reducing absorption. If possible, apply during periods of higher humidity, such as early in the morning.
- Question 3: Were the target weeds actively growing?
 - Stressed Weeds: **Clethodim** is most effective on actively growing grasses. Weeds stressed by drought, excessive water, or temperature extremes will not be effectively controlled because absorption and translocation are compromised. Application should be timed to coincide with favorable growing conditions. In arid regions, this may mean applying within 7 days after an irrigation event.
- Question 4: Was an appropriate adjuvant used?
 - Missing or Incorrect Adjuvant: **Clethodim** requires the use of an adjuvant, such as a crop oil concentrate, to ensure proper spray coverage and penetration of the leaf surface. Always follow the product label's specifications for adjuvants. Using the correct adjuvant is even more critical during hot and dry conditions to help overcome thicker leaf cuticles.

Data Presentation

Table 1: Summary of Environmental Effects on **Clethodim** Efficacy

Environmental Factor	Condition	Effect on Weed Physiology	Impact on Clethodim Efficacy	Recommendation	Citations
Temperature	High (>30°C / 85°F)	Induces heat/drought stress; slows metabolic processes; increases cuticle waxiness.	Reduced Efficacy: Slower absorption and translocation.	Apply during cooler parts of the day, such as early morning.	
Optimal (>20°C / 68°F)	Promotes active growth and metabolic activity.	High Efficacy: Optimal absorption and translocation.	Target applications within this temperature range for best results.		
Low / Frost (<15°C / 60°F)	Slows or halts plant growth and metabolic activity.	Significantly Reduced Efficacy: Poor absorption and translocation. Frost can double the required dose.	Avoid applying during cold periods or after a frost.		
Humidity	Low Relative Humidity	Induces plant stress; causes rapid drying of spray droplets.	Reduced Efficacy: Decreased herbicide absorption through the leaf cuticle.	Apply during periods of higher humidity if possible (e.g., morning).	

	Keeps leaf surface wet longer, reducing droplet evaporation.	Increased Efficacy: Enhanced spray droplet retention and absorption.	Favorable condition for application.
High Relative Humidity			

Experimental Protocols

Protocol: Assessing the Effect of Temperature and Humidity on **Clethodim** Efficacy in a Controlled Environment

This protocol outlines a method for evaluating how different temperature and humidity regimes affect the herbicidal efficacy of **Clethodim** on a target grass species (e.g., *Lolium rigidum*, annual ryegrass).

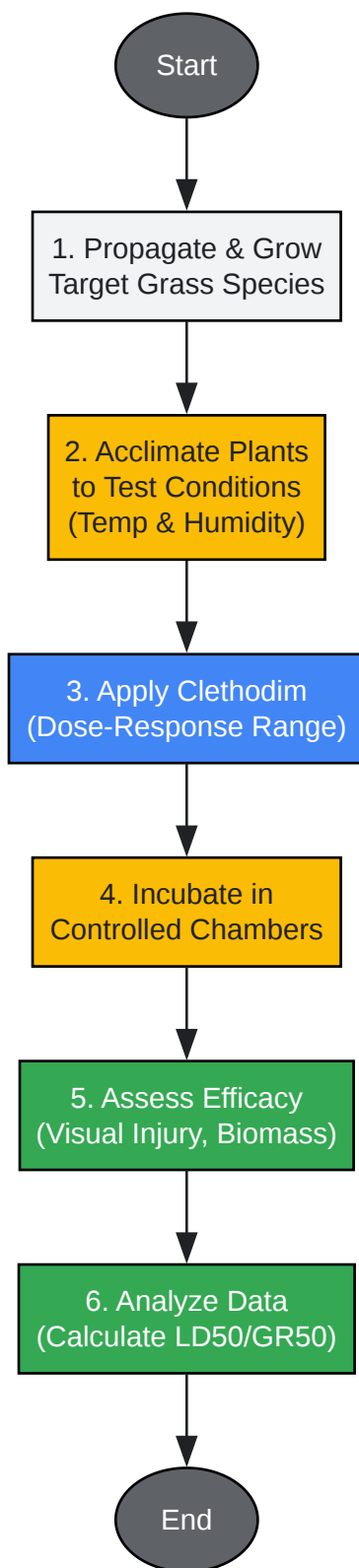
- Plant Propagation and Growth:
 - Grow individual grass plants from seed in 10 cm pots filled with a standard potting mix.
 - Cultivate plants in a growth chamber with a controlled day/night temperature (e.g., 22/15°C), a 14-hour photoperiod, and adequate moisture until they reach the 2-3 leaf stage.
- Acclimation to Environmental Conditions:
 - Divide the plants into experimental groups.
 - Move each group into a separate growth chamber set to the desired environmental condition (e.g., High Temp/Low Humidity: 32°C, 40% RH; Optimal: 25°C, 70% RH; Low Temp: 10°C, 70% RH).
 - Acclimate the plants to these conditions for 72 hours prior to herbicide application.
- Herbicide Preparation and Application:
 - Prepare a stock solution of a commercial **Clethodim** formulation (e.g., **Clethodim 2E**).

- Create a dose-response range by performing serial dilutions. Rates should bracket the recommended field rate to determine the lethal dose 50 (LD50).
- Include a crop oil concentrate (COC) at the manufacturer's recommended rate (e.g., 1% v/v) in the final spray solution.
- Apply the herbicide using a laboratory track sprayer calibrated to deliver a specific volume (e.g., 200 L/ha) to ensure uniform coverage. An untreated control group (sprayed with water and COC only) must be included for each environmental condition.
- Post-Application Incubation:
 - Immediately return the treated plants to their respective environmental chambers.
 - Maintain the distinct temperature and humidity conditions for the duration of the experiment.
 - Sub-irrigate plants as needed to avoid confounding drought stress.
- Efficacy Assessment:
 - At 21 days after treatment (DAT), conduct a visual injury assessment using a 0% (no effect) to 100% (complete plant death) scale.
 - Determine plant survival for each treatment.
 - Harvest the above-ground biomass for each plant. Dry the biomass in an oven at 70°C for 72 hours and record the dry weight.
- Data Analysis:
 - Calculate the percent biomass reduction for each plant relative to the mean dry weight of the untreated control group for that specific environmental condition.
 - Analyze the data using dose-response curves to calculate the LD50 (dose required to kill 50% of the population) and GR50 (dose required to reduce biomass by 50%) for each environmental regime.

- Use statistical analysis (e.g., ANOVA) to determine if temperature and humidity have a significant effect on **Clethodim** efficacy.

Visualizations

Caption: Logical flow of environmental effects on **Clethodim** efficacy.



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